

A Technical Guide to the Commercial Availability and Application of Estriol-d3

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Compound of Interest

Compound Name: *Estriol-d3*
Cat. No.: *B15543769*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial landscape for **Estriol-d3**, a deuterated analog of the estrogenic metabolite Estriol. This document is intended for researchers, scientists, and professionals in drug development who require a reliable source of this stable isotope-labeled internal standard for quantitative analysis.

Introduction to Estriol-d3

Estriol-d3, with the CAS number 79037-36-8, is an isotopically labeled form of Estriol where three hydrogen atoms have been replaced by deuterium.^{[1][2][3]} This labeling results in a molecule with a higher molecular weight (approximately 291.40 g/mol) compared to endogenous Estriol, while maintaining nearly identical chemical and physical properties.^{[1][2][3]} Its primary application in a research and drug development setting is as an internal standard for the accurate quantification of Estriol in biological matrices using mass spectrometry-based techniques, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[4][5][6]} The use of a stable isotope-labeled internal standard is crucial for correcting for matrix effects and variations in sample

preparation and instrument response, thereby ensuring the precision and accuracy of the analytical method.[4][6]

Commercial Suppliers and Availability

A number of reputable chemical suppliers offer **Estriol-d3** for research purposes. The compound is typically supplied as a neat solid and its availability, purity, and offered quantities can vary between suppliers. It is important to note that **Estriol-d3** is intended for research use only and not for diagnostic or therapeutic applications.[3]

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
LGC Standards	79037-36-8	C ₁₈ H ₂₁ D ₃ O ₃	291.40	>95% (HPLC)	1 mg, 10 mg
Santa Cruz Biotechnology	79037-36-8	C ₁₈ H ₂₁ D ₃ O ₃	291.40	Not specified	Contact for details
Invivochem	79037-36-8	C ₁₈ H ₂₁ D ₃ O ₃	Not specified	≥98%	Contact for details
VIVAN Life Sciences	79037-36-8	C ₁₈ H ₂₁ D ₃ O ₃	291.4	Not specified	Contact for details
Pharmaffiliates	79037-36-8	C ₁₈ H ₂₁ D ₃ O ₃	291.4	Not specified	Contact for details
MedchemExpress	Not specified	Not specified	Not specified	Not specified	10 mg

Note: This table is based on publicly available information and may not be exhaustive. Researchers are advised to contact the suppliers directly for the most current product specifications, availability, and pricing.

Experimental Protocol: Quantification of Estriol in Human Serum using LC-MS/MS with Estriol-d3 as an Internal Standard

The following is a representative experimental protocol for the quantification of Estriol in human serum. This protocol is for illustrative purposes and should be optimized for specific laboratory conditions and instrumentation.

1. Materials and Reagents:

- Estriol standard
- **Estriol-d3** (internal standard)
- Human serum samples
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Solid-phase extraction (SPE) cartridges

2. Sample Preparation:

- Thaw human serum samples at room temperature.
- Spike a known amount of **Estriol-d3** internal standard solution into each serum sample, calibration standard, and quality control sample.
- Vortex mix the samples thoroughly.
- Perform a protein precipitation step by adding cold methanol.
- Centrifuge the samples to pellet the precipitated proteins.

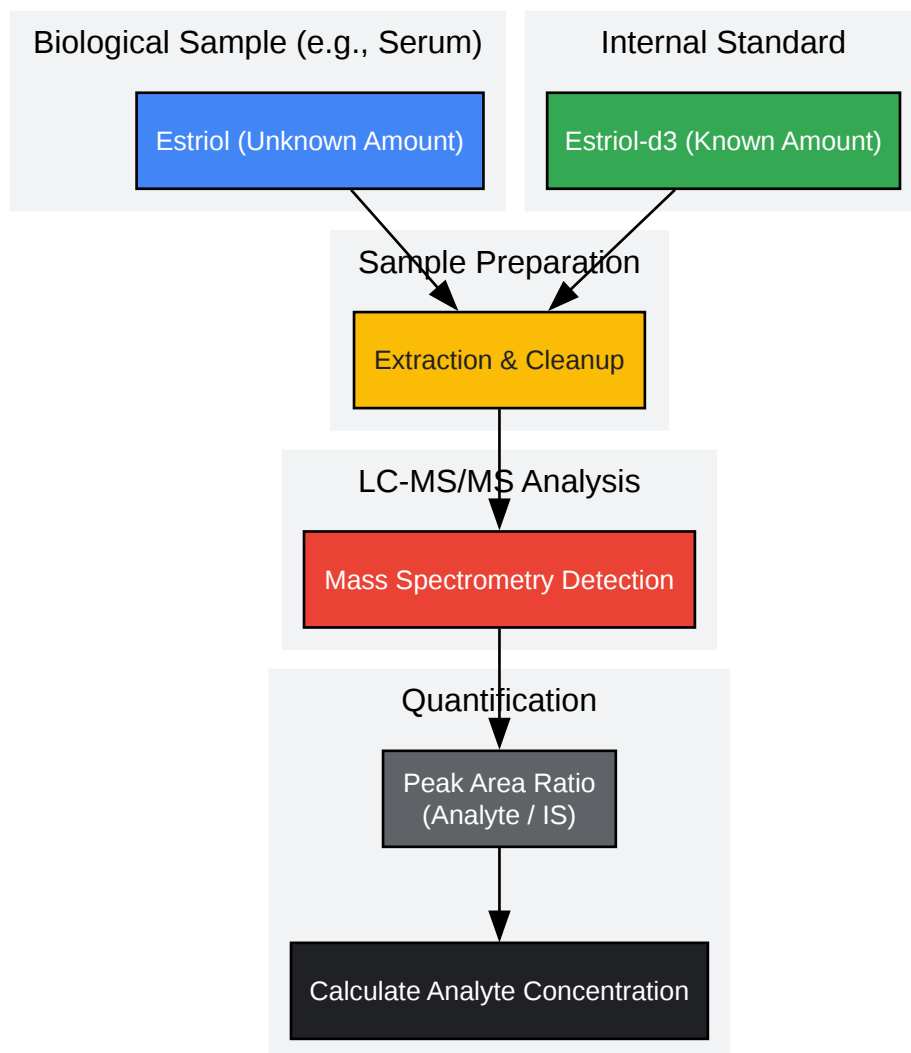
- Transfer the supernatant to a clean tube.
- Perform solid-phase extraction (SPE) to further clean up the sample and concentrate the analytes.
- Elute the analytes from the SPE cartridge.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A suitable C18 reversed-phase column.
 - Mobile Phase: A gradient of water with 0.1% formic acid and methanol with 0.1% formic acid.
 - Flow Rate: Optimized for the specific column and system.
 - Injection Volume: Typically 5-10 μL .
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray ionization (ESI) in negative or positive ion mode, depending on the specific method.
 - Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both Estriol and **Estriol-d3**.
 - Data Analysis: Quantify the amount of Estriol in the samples by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve.

Logical Relationship in Quantitative Analysis

The following diagram illustrates the fundamental principle of using a stable isotope-labeled internal standard like **Estriol-d3** in quantitative mass spectrometry.



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Caption: Role of **Estriol-d3** in Quantitative Analysis.

Experimental Workflow Diagram

The diagram below outlines the key steps involved in a typical experimental workflow for the quantification of Estriol using **Estriol-d3**.



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Caption: LC-MS/MS Quantification Workflow.

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